

8-Bromo-AMP: A Potent Inducer of Apoptosis in Cancer Cells

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Compound of Interest

Compound Name: 8-Bromo-AMP

Cat. No.: B1594684

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Abstract

8-Bromoadenosine 3',5'-cyclic monophosphate (**8-Bromo-AMP**) is a cell-permeable analog of cyclic adenosine monophosphate (cAMP) that has demonstrated significant potential as a pro-apoptotic agent in various cancer cell lines. By activating Protein Kinase A (PKA), **8-Bromo-AMP** triggers a cascade of signaling events that converge on the core apoptotic machinery, leading to programmed cell death. This technical guide provides a comprehensive overview of the mechanisms of **8-Bromo-AMP**-induced apoptosis, detailed experimental protocols for its characterization, and a summary of available quantitative data to support further research and development in oncology.

Introduction

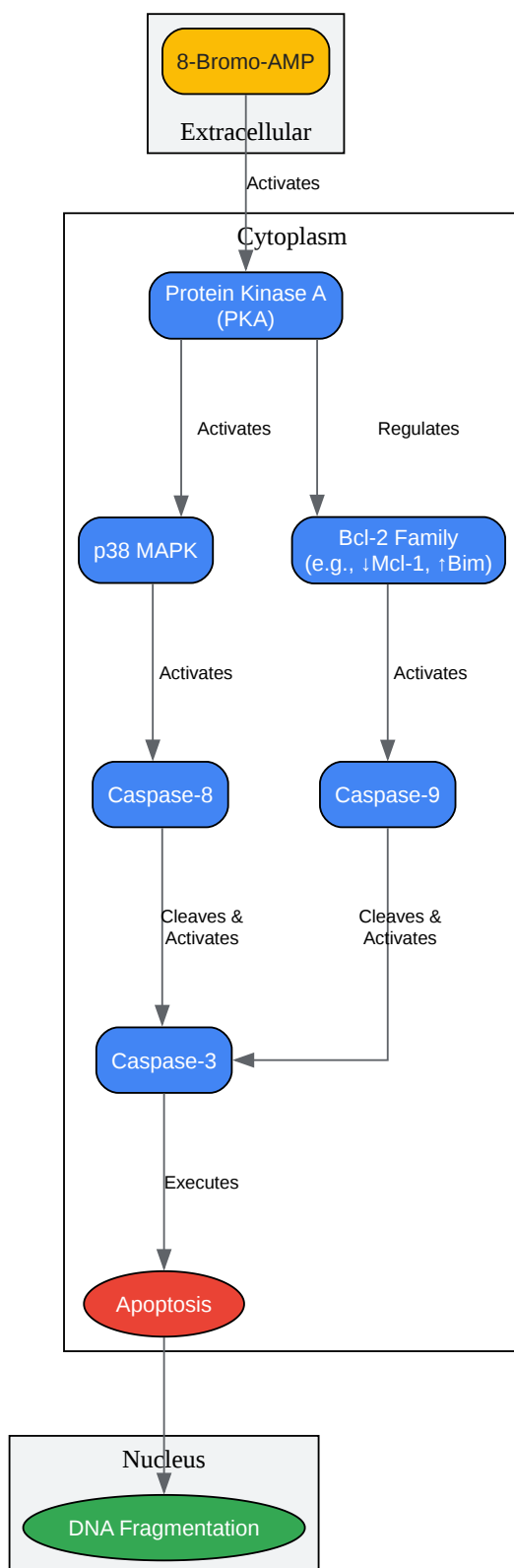
The targeted induction of apoptosis in cancer cells is a cornerstone of modern oncology. **8-Bromo-AMP** has emerged as a valuable tool for investigating cAMP-mediated signaling pathways and as a potential therapeutic agent. Its resistance to degradation by phosphodiesterases ensures sustained activation of PKA, making it a more potent and reliable agent for in vitro studies compared to native cAMP.^[1] This document will explore the intricate signaling network initiated by **8-Bromo-AMP** and provide researchers with the necessary methodologies to investigate its pro-apoptotic effects.

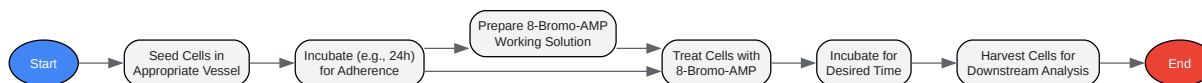
Mechanism of Action: The Signaling Cascade

8-Bromo-AMP primarily functions as an activator of PKA.^{[2][3][4][5][6][7]} The activated PKA catalytic subunits then phosphorylate a multitude of downstream targets, initiating a signaling cascade that culminates in apoptosis. The current understanding of this pathway suggests the involvement of both the intrinsic (mitochondrial) and extrinsic (death receptor) apoptotic pathways.

PKA-Mediated Activation of Apoptotic Pathways

The signaling cascade initiated by **8-Bromo-AMP** can be visualized as a multi-pronged attack on the cancer cell's survival mechanisms.





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